

cis-5-Phenyl Proline Hydrochloride: Operational Disposal Guide

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Compound of Interest

Compound Name: *cis-5-Phenyl proline hydrochloride*

CAS No.: 2413848-24-3

Cat. No.: B2387085

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Executive Summary & Core Directive

Do not treat this compound as general trash. **cis-5-Phenyl proline hydrochloride** (CAS: 54779-58-7 / 100564-96-3) is a chiral amine salt. While not P-listed (acutely toxic) under US RCRA regulations, it poses specific risks due to its acidity (HCl salt) and nitrogenous organic nature.

Immediate Action Plan:

- Isolate: Segregate from strong oxidizers (e.g., nitric acid, permanganates) immediately.
- Characterize: Determine if the waste is solid (pure reagent) or liquid (reaction mixture).
- Contain: Use chemically resistant HDPE or glass containers.
- Label: Mark clearly as "Non-Regulated Chemical Waste" (unless mixed with hazardous solvents).

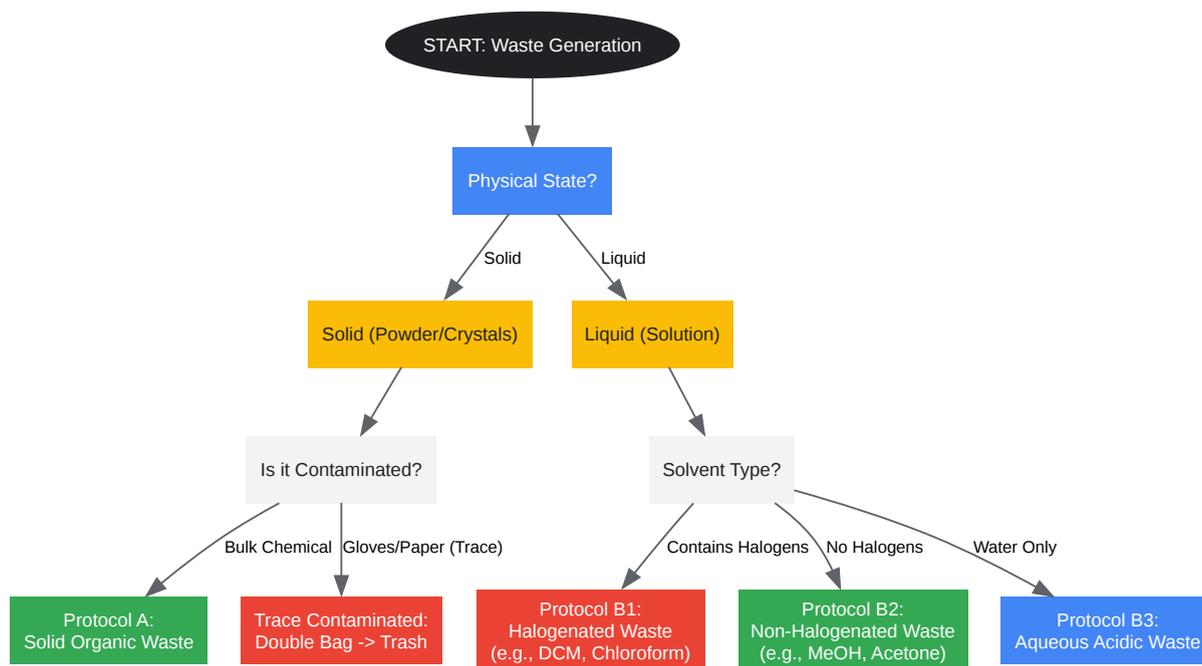
Chemical Profile & Hazard Assessment

Before disposal, you must validate the material's properties. This table synthesizes data from Safety Data Sheets (SDS) and chemical compatibility logic.

Parameter	Specification	Operational Implication
Chemical Name	cis-5-Phenyl proline hydrochloride	Labeling requirement.
CAS Number	54779-58-7 (racemic) / Stereoisomer specific	Use for waste manifest inventory.
Physical State	White to off-white crystalline solid	Dust inhalation hazard during transfer.
Acidity (pH)	~2.0 - 3.0 (10% aqueous solution)	Corrosive potential. Do not mix with cyanide or sulfide waste (risk of HCN/H ₂ S gas).
GHS Hazards	H302 (Harmful if swallowed), H315 (Skin Irrit.), H319 (Eye Irrit.) ^[1]	Standard PPE required (Nitrile gloves, eye protection).
Incompatibilities	Strong Oxidizers, Strong Bases	Exothermic risk. Neutralize cautiously if necessary.

Decision Logic: The Disposal Workflow

Follow this logic gate to determine the correct waste stream. This prevents cross-contamination and regulatory non-compliance.



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Figure 1: Decision matrix for segregating **cis-5-Phenyl proline hydrochloride** waste streams.

Detailed Disposal Protocols

Protocol A: Solid Waste (Bulk Reagent)

Use this for expired bottles or excess solid scraped from flasks.

- Container Selection: Select a wide-mouth HDPE (High-Density Polyethylene) jar. Glass is acceptable but poses a breakage risk.
- Transfer:
 - Work inside a fume hood to capture dust.

- Use a plastic spatula (avoid metal if the salt is damp/clumped to prevent corrosion).
- Labeling:
 - Primary Label: "Hazardous Waste - Solid Organic."
 - Constituents: "cis-5-Phenyl proline HCl (100%)."
 - Hazard Checkbox: Check "Toxic" and "Irritant."

Protocol B: Liquid Waste (Reaction Mixtures)

In synthesis, this compound is often dissolved in DMF, DCM, or Methanol.

The "Self-Validating" Safety Step: Before pouring into a waste carboy, perform a Small-Scale Compatibility Test:

- Take 5 mL of the waste stream in a vial.
- Add 5 mL of the intended waste carboy contents.
- Observe for 2 minutes: Look for bubbling, heat generation, or precipitation.
- Result: If stable, proceed.[1] If reactive, start a new, separate waste container.

Solvent System	Waste Stream Designation	Special Notes
Dichloromethane (DCM)	Halogenated Organic Waste	The HCl salt does not change the classification; the solvent drives the decision.
Methanol / Ethanol	Non-Halogenated Organic Waste	Ensure pH is not extremely low (<2). If so, notify EHS.[2]
Water (Aqueous Workup)	Aqueous Acidic Waste	Do not mix with Bleach. Mixing HCl salts with bleach releases Chlorine gas.

Protocol C: Contaminated Labware & Packaging

- Empty Bottles: Triple rinse with water or solvent. Collect the first rinse as Hazardous Liquid Waste (Protocol B). The bottle can then be defaced and recycled/trashed (verify with local EHS).
- Sharps/Syringes: If used for injection, dispose of in rigid Biohazard/Sharps containers. Do not recap.
- Gloves/Paper Towels: If not grossly contaminated (no dripping/caking), these usually go to regular trash or "Lab Trash" depending on facility rules.

Scientific Integrity: Why This Matters?

The Mechanism of Risk

The hydrochloride moiety (

) implies that in solution, this compound dissociates to release protons (

) and chloride ions (

).

- Corrosion: In aqueous waste, this lowers pH. If poured into a metal safety can, it can corrode the container over time, leading to leaks. Always use plastic (HDPE) for aqueous acidic waste.
- Nitrosamine Formation: As a secondary amine derivative (if the proline ring is substituted), there is a theoretical risk of nitrosamine formation if mixed with nitrating agents (e.g., sodium nitrite) in acidic waste. Strictly segregate from nitrate waste.

Emergency Procedures

Spill Response (Solid):

- PPE: Nitrile gloves, lab coat, safety glasses, N95 dust mask (if outside hood).
- Sweep: Gently sweep into a dustpan. Avoid creating a dust cloud.
- Clean: Wipe the area with a damp paper towel (water).

- Dispose: Place sweepings and towels into "Solid Organic Waste."

Spill Response (Liquid):

- Absorb: Use vermiculite or spill pads.
- Neutralize: If the spill is large and highly acidic, sprinkle sodium bicarbonate (baking soda) until bubbling stops.
- Collect: Scoop absorbed material into a bag/bucket labeled "Spill Debris - Organic Acid."

References

- PubChem. (2025).[3] cis-5-Phenylproline hydrochloride Compound Summary. National Library of Medicine. [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). (2024). Resource Conservation and Recovery Act (RCRA) Regulations: Title 40 CFR. [\[Link\]](#)
- Princeton University EHS. (2023). Chemical Incompatibility Chart. [\[Link\]](#)

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Sources

- 1. [tcichemicals.com](https://www.tcichemicals.com) [[tcichemicals.com](https://www.tcichemicals.com)]
- 2. [Hazardous Waste Disposal Guide - Research Areas | Policies](https://policies.dartmouth.edu) [policies.dartmouth.edu]
- 3. [Tranylcypromine hydrochloride, cis- | C9H12ClN | CID 12345947 - PubChem](https://pubchem.ncbi.nlm.nih.gov) [pubchem.ncbi.nlm.nih.gov]
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